

Technical Safety Guide: 2-Bromo-5-chloro-3-methylaniline

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Compound of Interest

Compound Name: 2-Bromo-5-chloro-3-methylaniline

CAS No.: 631910-14-0

Cat. No.: B3275917

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Chemical Profile & Hazard Deconstruction

2-Bromo-5-chloro-3-methylaniline (CAS: 631910-14-0) is a polyhalogenated aniline derivative utilized primarily as a scaffold in the synthesis of bioactive heterocyclic compounds, including benzothiadiazepines and quinoxalinones.

While often labeled with "Warning" (Category 4) GHS classifications, experienced chemists must treat this compound with the deference due to all lipophilic aniline derivatives. The presence of the methyl group enhances lipophilicity, potentially accelerating dermal absorption, while the halogen substituents (bromo/chloro) dictate specific waste and metabolic considerations.

Chemical Identity Table

Parameter	Data
CAS Number	631910-14-0
Molecular Formula	C ₇ H ₇ BrClN
Molecular Weight	220.49 g/mol
Physical State	Solid (typically off-white to brown powder)
Solubility	Low in water; soluble in DCM, DMSO, Ethyl Acetate

The "Hidden" Hazard: Methemoglobinemia

Standard Safety Data Sheets (SDS) often list Acute Toxicity (Oral/Dermal/Inhalation) Category 4. However, the core toxicological mechanism of anilines involves metabolic activation (N-hydroxylation) leading to Methemoglobinemia.

- Mechanism: The metabolite oxidizes ferrous hemoglobin (Fe²⁺) to ferric hemoglobin (Fe³⁺), which cannot transport oxygen.
- Clinical Sign: Cyanosis (blue/grey skin discoloration) is a late-stage indicator.
- Expert Insight: Never rely solely on odor or immediate irritation to detect exposure. The onset of methemoglobinemia can be delayed 2–4 hours post-exposure.

Engineering Controls & Personal Protective Equipment (PPE)

Effective safety relies on a hierarchy of controls. For halogenated anilines, containment is the primary defense.

Engineering Controls[1][2]

- Primary Containment: All weighing and open-vessel manipulations must occur within a certified Chemical Fume Hood (CFH) operating at 80–100 fpm face velocity.

- **Static Control:** Halogenated aromatic powders are often electrostatic. Use an ionizing bar or anti-static gun during weighing to prevent "fly-away" dust, which acts as a hidden contamination source.

PPE Selection Logic

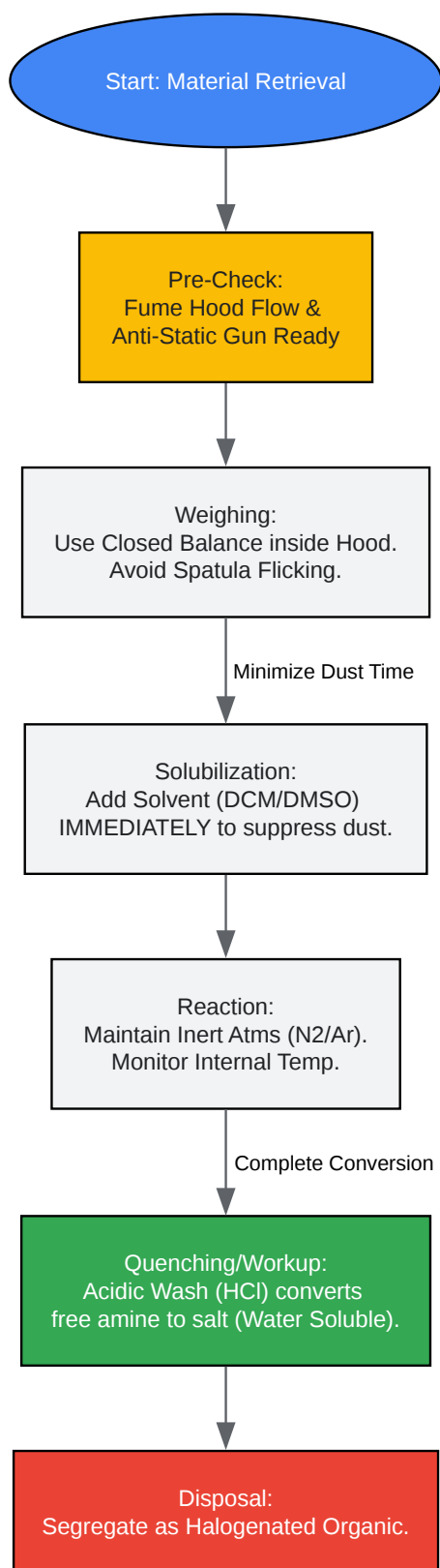
Standard latex gloves are insufficient for halogenated anilines due to rapid permeation of the organic carrier solvents often used (e.g., DCM).

PPE Component	Recommendation	Technical Rationale
Hand Protection	Double-gloving: 1. Inner: Nitrile (4 mil) 2. Outer: Silver Shield® (Laminate) or thick Nitrile (8 mil)	Laminate films provide the broadest resistance to the aromatic amine and the halogenated solvents (DCM/Chloroform) typically used in its synthesis.
Respiratory	P100/OV Cartridge (if outside hood)	Required only if engineering controls fail (e.g., spill cleanup). P100 filters particulates; OV protects against amine vapors.
Body	Tyvek® Lab Coat	Disposable coats prevent accumulation of toxic dust on reusable fabric lab coats, reducing cross-contamination in communal areas.

Operational Protocols: Synthesis & Handling

The following workflow integrates safety checks directly into the experimental procedure.

Diagram: Safe Handling Workflow



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Caption: Operational logic flow from retrieval to disposal, emphasizing dust suppression and chemical conversion.

Step-by-Step Methodology

- Preparation:
 - Verify fume hood certification.
 - Don double gloves (Inner: Nitrile, Outer: Lamine/Lamine/Nitrile).
 - Prepare a "Decon Tray" inside the hood lined with absorbent pads to catch minor spills.
- Weighing (The High-Risk Step):
 - **2-Bromo-5-chloro-3-methylaniline** is a solid.^[1] Static charge can cause the powder to disperse.
 - Technique: Do not dispense directly into a flask on the balance. Weigh into a disposable anti-static boat or weigh paper, then transfer.
 - Immediate Solubilization: Once transferred to the reaction vessel, immediately add the starting solvent to wet the powder and eliminate the inhalation hazard.
- Reaction Monitoring:
 - If heating is required, ensure a reflux condenser is fitted before heating begins.
 - TLC Monitoring: When spotting TLC plates, use a capillary tube. Do not blow on the capillary to dry it (risk of inhalation). Let the solvent evaporate in the hood.
- Workup & Quenching:
 - Acid Wash: Washing the organic layer with dilute HCl (1M) will protonate the aniline (forming the anilinium salt), rendering it water-soluble. This moves the toxic amine into the aqueous waste stream, which is often easier to control than organic solvent evaporation.

- Note: If the product is the amine itself, this step is skipped, but all glassware must be rinsed with acetone into the halogenated waste container.

Emergency Response & Spill Management

Medical Emergency: Cyanosis Check

If exposure is suspected (even without pain):

- Immediate Wash: Flush skin with soap and water for 15 minutes. Do not use alcohol (enhances absorption).
- Observation: Monitor for blue discoloration of lips/fingernails.
- Antidote Info: Medical professionals may administer Methylene Blue for severe methemoglobinemia, but this is a clinical decision.

Spill Cleanup Protocol

Do NOT use bleach. Hypochlorites can react with anilines to form N-chloroanilines or chloramines, which are more toxic/volatile.

- Evacuate: Clear the immediate area.
- PPE Up: Wear P100 respirator if outside the hood.
- Absorb: Use sand, vermiculite, or a commercial solvent absorbent pad.
- Decontaminate: Wash the surface with a dilute surfactant (soap water) followed by a dilute acid (e.g., 5% acetic acid) to protonate and solubilize residues, then wipe up.

Waste Management

Proper disposal is critical due to the halogen content (Br, Cl).

- Classification: Halogenated Organic Waste.
- Segregation: Do NOT mix with non-halogenated solvents (like acetone/methanol waste) if your facility separates them. The high cost of incinerating halogenated waste requires strict

segregation.

- Labeling: Explicitly list "**2-Bromo-5-chloro-3-methylaniline**" on the tag. Do not just write "Organic Waste."

References

- PubChem. (2025).[2] 2-Bromo-5-chloroaniline Compound Summary (CID 11310276).[2] National Library of Medicine. [\[Link\]](#)
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